

# dihydroergotoxine mesylate preparation for animal studies

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## Compound Focus: Dihydroergotoxine Mesylate

CAS No.: 8067-24-1

Cat. No.: S527370

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## Compound Profile & Formulation Guidance

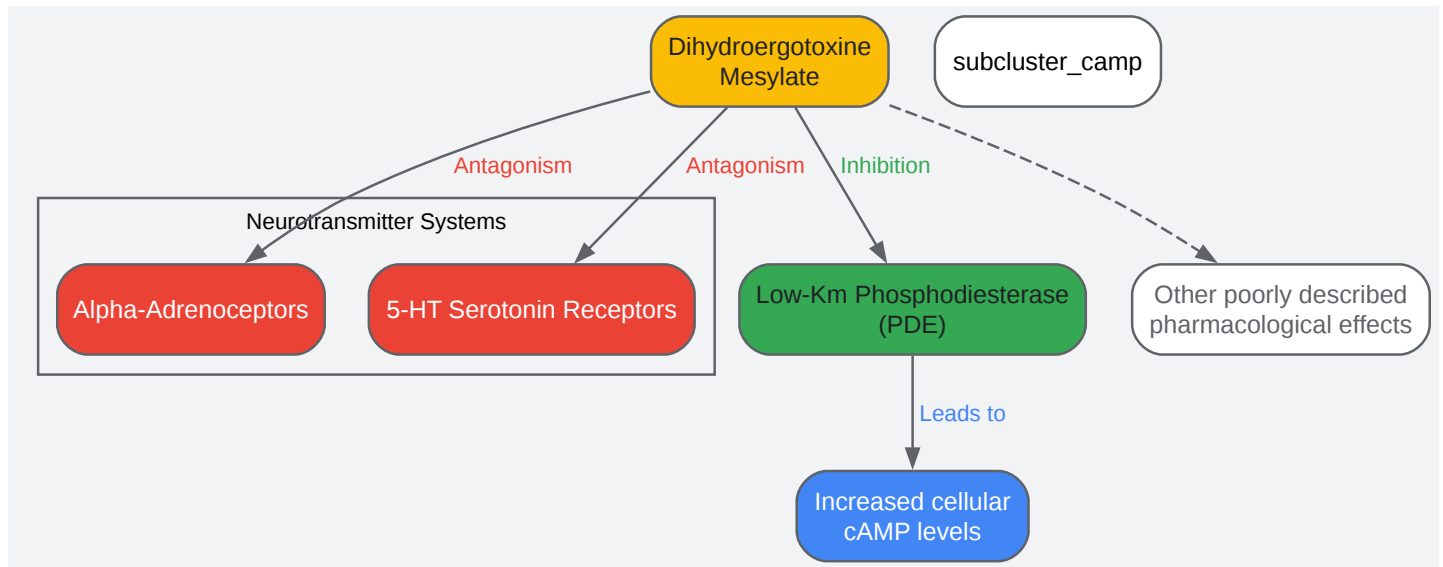
**Dihydroergotoxine mesylate** is a mixture of four dihydrogenated ergot alkaloid methanesulfonates: dihydroergocornine, dihydroergocristine, and the two isomers of dihydroergocryptine ( $\alpha$  and  $\beta$ ) [1].

### Solubility and In-Vitro Formulation

The following table summarizes key data for preparing stock solutions:

Parameter	Details	Source / Notes
Solubility in DMSO	~50 mg/mL (requires sonication)	[2]
Molecular Weight	Mixture (Cas No. 8067-24-1)	[2]
Purity Available	>99%	[2]
Suggested In-Vivo Formulation	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	Target concentration of 2 mg/mL; sequential addition of solvents with sonication is recommended. [2]

**Mechanism of Action Dihydroergotoxine mesylate** acts primarily as an **alpha-adrenoceptor antagonist** and **5-HT (serotonin) receptor antagonist** [1]. A key pharmacological effect is the inhibition of low-Km phosphodiesterase (PDE) in the brain, which is particularly important at normal cellular cAMP levels and may contribute to its metabolic-enhancing properties [3] [1]. The following diagram illustrates its core mechanisms:



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## Dosing and Administration for Animal Studies

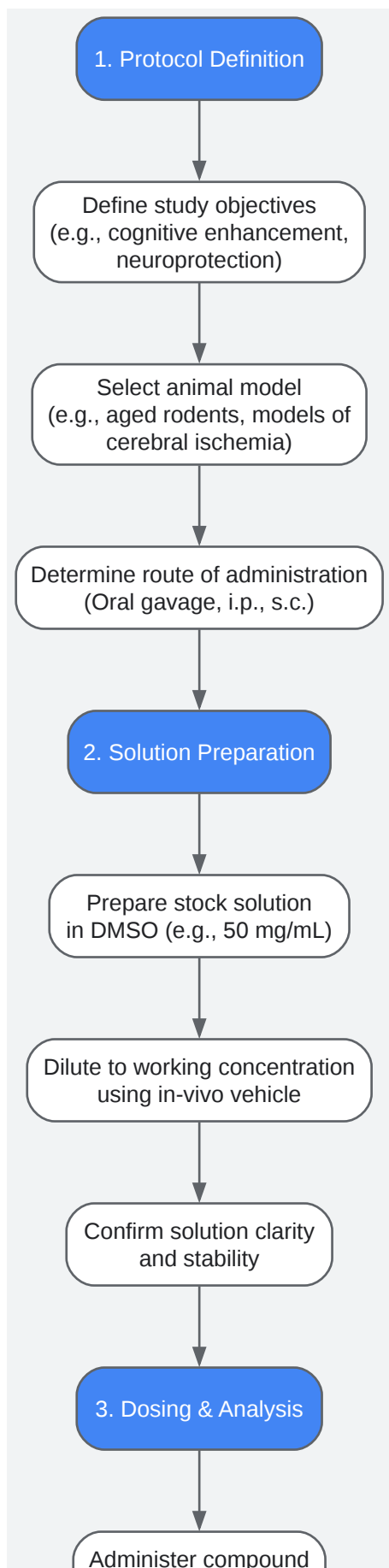
While specific animal dosing data was scarce in the search results, the following table compiles information from human clinical studies and general pharmacological knowledge, which can serve as a starting point for dose determination in animal models.

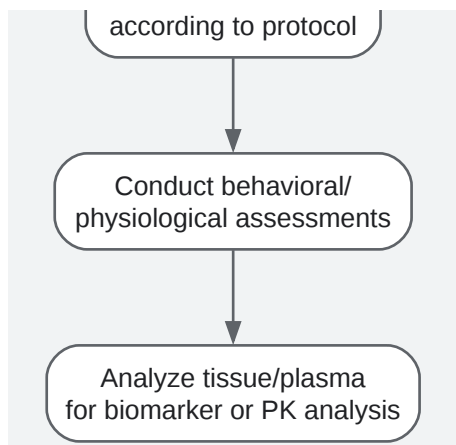
Aspect	Considerations & Available Data
<b>Clinical Dosing Context</b>	In human studies for cerebrovascular disturbances, an oral dose of <b>6 mg/day</b> was significantly more effective than 3 mg/day [4].
<b>Key Efficacy Parameters (Human PK/PD)</b>	For the related compound <b>dihydroergotamine (DHE)</b> , maximum plasma concentration ( <b>C<sub>max</sub></b> ) and early drug exposure ( <b>AUC<sub>0-0.5h</sub></b> ) were key predictors

Aspect	Considerations & Available Data
	of efficacy. A Cmax below ~2500 pg/mL was associated with lower nausea incidence [5].
<b>General Safety Profile</b>	In humans, dihydroergotoxine is well-tolerated even at higher doses. Significant side effects are rare but can include <b>vomiting, blurred vision, nasal stuffiness, and orthostatic hypotension</b> [1]. Serious fibrotic reactions common to other ergot derivatives have not been observed [1].

## Experimental Design & Workflow

Based on the compound's profile, here is a suggested high-level workflow for initiating animal studies:





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## Critical Considerations for Your Research

- **Dose-Response is Crucial:** Given the complexity of the compound and the brain's neurochemical systems, a dose-response study is essential [4]. Start with a wide range of doses based on allometric scaling from human clinical data.
- **Confirm Solubility and Stability:** Always confirm the solubility and stability of your final working solution in the chosen vehicle before administering it to animals. Precipitation can alter the delivered dose and cause experimental variability.
- **Consult Primary Literature:** The information here is foundational. For protocols specific to your animal model and research objective, you must consult the primary scientific literature.

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## References

1. Dihydroergotoxine Mesilate - an overview [sciencedirect.com]
2. | GABA Receptor | TargetMol Dihydroergotoxine mesylate [targetmol.com]
3. The influence of dihydroergotoxine on the low-Km... mesylate [pubmed.ncbi.nlm.nih.gov]
4. A dose-response study with dihydroergotoxine mesylate in ... [pubmed.ncbi.nlm.nih.gov]

5. Relationship of dihydroergotamine pharmacokinetics, clinical ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [dihydroergotoxine mesylate preparation for animal studies].

Smolecule, [2026]. [Online PDF]. Available at:

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